

Personal protective equipment for handling 4-nitro-N'-phenylbenzohydrazide

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Compound of Interest

Compound Name: 4-nitro-N'-phenylbenzohydrazide

Cat. No.: B1228767

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Essential Safety and Handling Guide for 4-nitro-N'-phenylbenzohydrazide

This guide provides crucial safety and logistical information for the handling and disposal of **4-nitro-N'-phenylbenzohydrazide**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and compliance with standard safety protocols.

Operational Plan: Handling 4-nitro-N'-phenylbenzohydrazide

1. Engineering Controls:

- All work with **4-nitro-N'-phenylbenzohydrazide** must be conducted in a properly functioning chemical fume hood.^[1]
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.^{[1][2]}

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles that meet American National Standards Institute (ANSI) standard Z-87.1 are mandatory.^[1] A face shield should be worn in addition to

goggles when there is a potential for splashing.[3][4]

- Skin Protection:
 - Wear a flame-resistant lab coat, long pants, and closed-toed shoes.[1][3]
 - Chemical-resistant gloves, such as nitrile or neoprene, must be worn.[1][3] It is advisable to consult the glove manufacturer's resistance guide for specific chemicals.
- Respiratory Protection: If there is a risk of inhaling dust or aerosols, a NIOSH-approved respirator with an appropriate particulate filter should be used.[3][5]

3. Handling Procedures:

- Before beginning any work, review the Safety Data Sheet (SDS) for 4-nitrophenylhydrazine and other similar compounds to be fully aware of the hazards.[1]
- Avoid the formation of dust and aerosols.[6]
- Keep the compound away from heat, sparks, open flames, and other ignition sources as it is a flammable solid.[6][7]
- Measures should be taken to prevent the buildup of electrostatic charge.[6]
- Do not work alone when handling this chemical.[1]
- Wash hands thoroughly after handling.[6]

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][8]
- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes.[2] Remove contaminated clothing. If irritation persists, seek medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide respiratory support and seek immediate medical attention.[2]

- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.^[2]
- Spills: In case of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal.^[6] For larger spills, evacuate the area and contact environmental health and safety personnel.^[1]

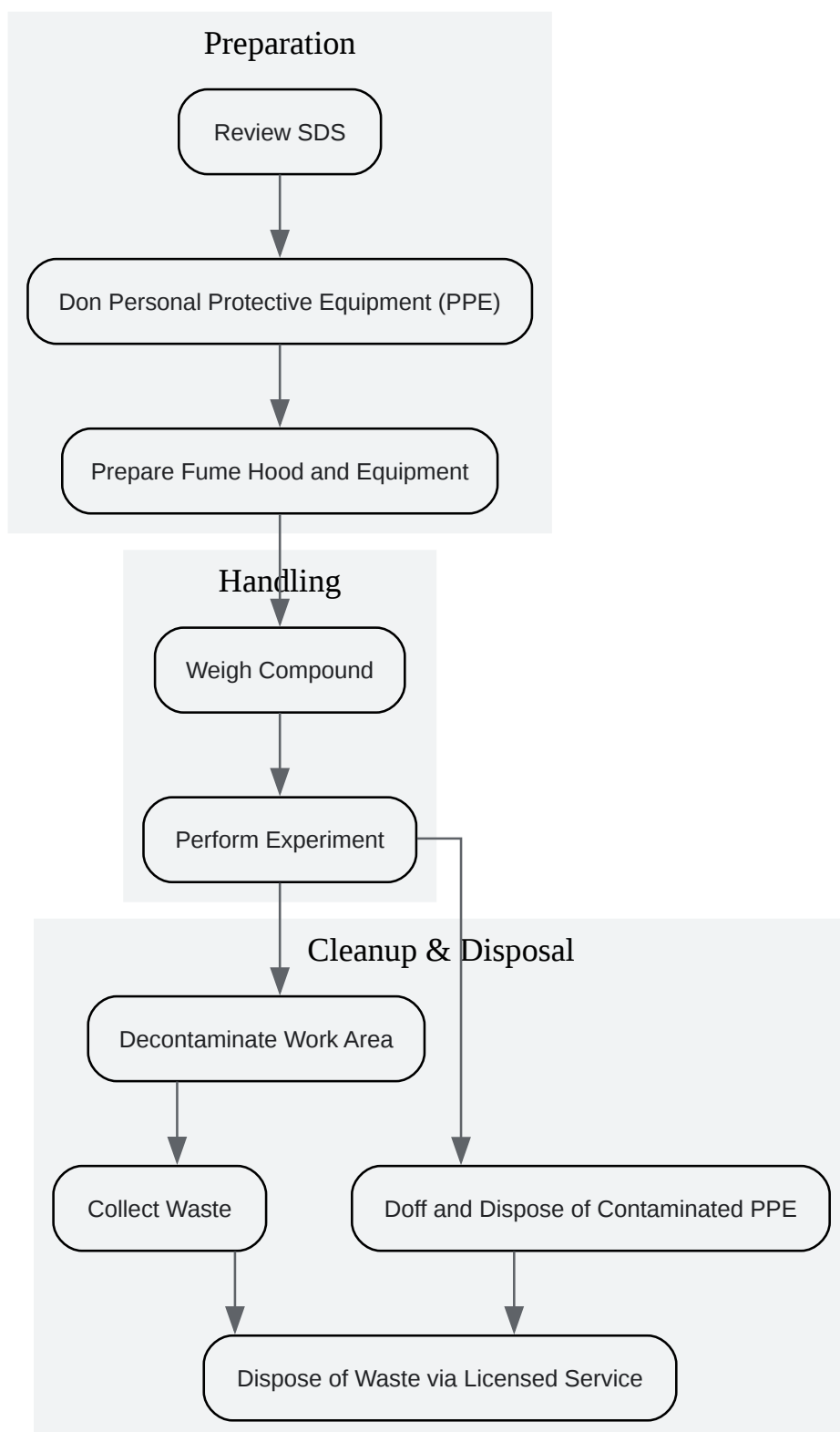
Disposal Plan

- Waste Collection: Collect all waste material, including contaminated PPE, in a clearly labeled, sealed container.
- Disposal Route: Dispose of the chemical waste through a licensed professional waste disposal service. Do not allow the product to enter drains.^[6] All disposal must be in accordance with federal, state, and local regulations.

Quantitative Data Summary

Property	Value	Source
Physical State	Solid	^[8]
Appearance	No information available	^[8]
Molecular Formula	C ₁₃ H ₁₁ N ₃ O ₃	^[9]
Molecular Weight	257.24 g/mol	^[9]
Melting Point	156 °C (decomposes) (for 4-nitrophenylhydrazine)	^[6]
Hazards	Flammable solid, Harmful if swallowed, Harmful in contact with skin, Causes skin irritation, May cause an allergic skin reaction, Causes serious eye irritation, May cause respiratory irritation.	^{[6][7]}

Experimental Workflow



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Caption: Workflow for the safe handling and disposal of **4-nitro-N'-phenylbenzohydrazide**.

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